

1-azido-4-iodobutane storage conditions stability

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Compound Focus: 1-Azido-4-iodobutane

CAS No.: 148759-55-1

Cat. No.: S3666346

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Chemical Identification & Hazards

The table below summarizes the basic identifying information and known hazards for **1-azido-4-iodobutane**.

| Property | Description |
|-------------------|--|
| CAS Number | 148759-55-1 [1] |
| Molecular Formula | C ₄ H ₈ IN ₃ [1] |
| Molecular Weight | 225.032 g/mol [1] |
| IUPAC Name | Butane, 1-azido-4-iodo- [1] |
| Known Hazards | The specific hazard codes are not available (N/A). However, the molecule contains both an azide (-N ₃) and an iodide group, which are energy-rich and can be potentially unstable [1] [2]. |

Safety & Handling Guidelines

Due to the lack of specific safety data, the following guidelines are based on the general reactive nature of the functional groups present in the molecule.

- **Assume Instability:** Organic azides, especially low molecular weight ones, can be shock, friction, and heat-sensitive. They can decompose violently [2].
- **Prioritize Safety Data:** Before handling, attempt to obtain a Safety Data Sheet (SDS) from commercial suppliers. The SDS provided by LookChem is from 2017 and may not reflect the most current safety protocols [1].
- **General Azide Handling Principles:**
 - **Scale:** Perform reactions on a small scale. One research paper noted that they limited their synthesis of a similar azide-containing peroxide to "modest scales (~1 mmol)" and "subsequent preparations were limited to ≤ 1 g" as a safety precaution [2].
 - **Temperature:** Avoid exposure to elevated temperatures, open flames, or heat sources. The same study noted that while their compound was stable to at least 100°C, they avoided exposing it to elevated temperatures [2].
 - **Shielding:** Always use a safety shield or work in a fume hood with the sash down when handling azides, especially during initial experiments where the properties are not fully known.
 - **Personal Protective Equipment (PPE):** Wear appropriate lab coat, safety glasses, and gloves resistant to chemicals.

Frequently Asked Questions

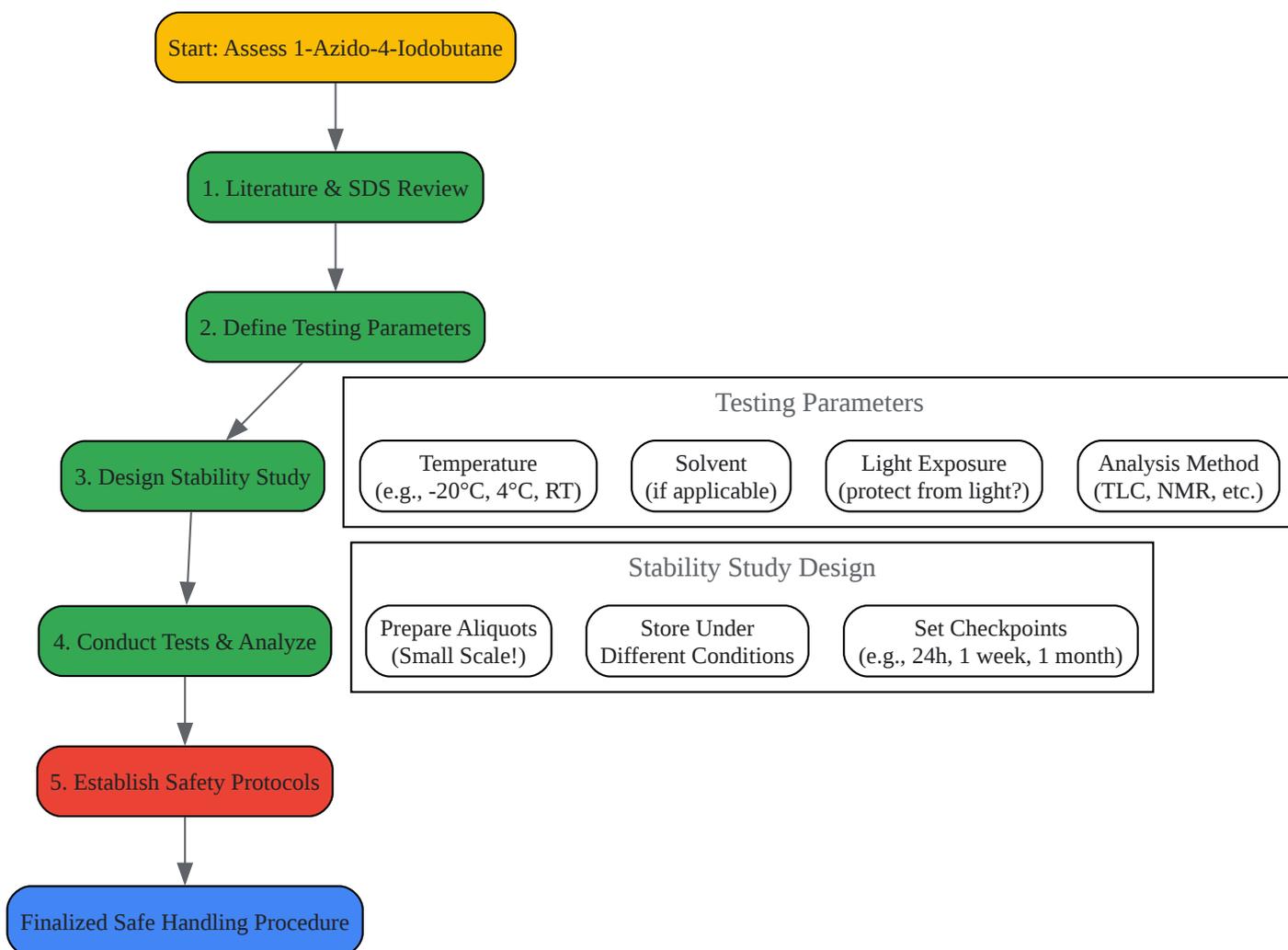
Why is specific stability data for 1-azido-4-iodobutane not available? Stability data for specific chemicals is typically generated by manufacturers or researchers. The absence of this data in the public domain for **1-azido-4-iodobutane** suggests it may be a specialty research chemical that has not been extensively profiled. The available sources are primarily chemical directories providing identification, not detailed handling instructions [1].

What are the general stability storage conditions for pharmaceuticals? While not specific to this compound, standardized stability storage conditions are used in the pharmaceutical industry to determine a product's shelf life. These can provide a framework for thinking about chemical stability. The table below outlines these standard conditions [3].

| Study Type | Standard Conditions | Purpose |
|--------------|--------------------------------|--|
| Long-term | 25°C ± 2°C / 60% RH ± 5% RH | Simulates recommended storage conditions over the entire shelf life [3]. |
| Accelerated | 40°C ± 2°C / 75% RH ± 5% RH | Stresses the product to rapidly predict stability and identify degradation pathways [3]. |
| Intermediate | 30°C ± 2°C / 65% RH ± 5% RH | Used if accelerated conditions show significant change, or for products in subtropical climates [3]. |

Experimental Workflow for Stability Assessment

Given the lack of data, you may need to empirically determine the stability of this compound in your specific experimental context. The following workflow outlines a logical approach to this process.



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Workflow Stages:

- **Literature & SDS Review:** Consult chemical databases and any available Safety Data Sheets (SDS) for information on **1-azido-4-iodobutane** or closely related alkyl azides [1].
- **Define Testing Parameters:** Determine the specific conditions you need to test, including temperature, the solvent the compound is dissolved in, and whether it needs protection from light. Also, decide on the analytical method (e.g., TLC, NMR) to monitor for decomposition [3].

- **Design Stability Study:** Prepare small-scale aliquots of the compound and store them under the defined conditions (e.g., in a freezer, refrigerator, and at room temperature), ensuring some are protected from light. Set regular time points to check each sample [3].
- **Conduct Tests & Analyze:** At each scheduled time point, analyze the samples for signs of degradation, such as the appearance of new spots on a TLC plate or new peaks in an NMR spectrum.
- **Establish Safety Protocols:** Based on your findings, formally document the safe handling and storage procedures. This includes specifying the maximum recommended storage time, safe disposal methods for any degraded material, and emergency procedures.

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References

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